

Technical Guide: (R)-alpha-Allyl-proline Hydrochloride

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Compound of Interest

Compound Name: (R)-alpha-Allyl-proline
hydrochloride

CAS No.: 177206-69-8

Cat. No.: B112117

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the physicochemical properties, structure, and potential applications of **(R)-alpha-Allyl-proline hydrochloride**.

Introduction

(R)-alpha-Allyl-proline hydrochloride is a synthetic derivative of the amino acid proline. As a chiral molecule, it serves as a valuable building block in organic synthesis, particularly in the development of novel peptides and complex molecular architectures. Its hydrochloride salt form generally enhances its stability and solubility in aqueous media, facilitating its use in various reaction conditions. This guide summarizes the key technical data for this compound.

Physicochemical Properties

The quantitative properties of **(R)-alpha-Allyl-proline hydrochloride** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Weight	191.66 g/mol	[1][2]
Molecular Formula	C ₈ H ₁₄ ClNO ₂	[1][2]
CAS Number	177206-69-8	[1][3]
IUPAC Name	(2R)-2-prop-2-enylpyrrolidine-2-carboxylic acid;hydrochloride	[2]
Melting Point	>118°C (decomposes)	[4]
Appearance	Off-White to Pale Beige Solid/Powder	[4]
Solubility	Slightly soluble in DMSO, Methanol, and Water	[4]

Molecular Structure

The chemical structure of **(R)-alpha-Allyl-proline hydrochloride** is depicted below. The diagram illustrates the pyrrolidine ring characteristic of proline, with an allyl group and a carboxylic acid group attached to the alpha-carbon. The "(R)" designation indicates the stereochemistry at this chiral center.

Caption: 2D structure of **(R)-alpha-Allyl-proline hydrochloride**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and purification of **(R)-alpha-Allyl-proline hydrochloride** are not readily available in the public domain. However, based on the synthesis of similar proline analogs, a general synthetic approach can be outlined.

General Synthesis Workflow:



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References

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- [2. \(R\)-alpha-Allyl-proline hydrochloride | C₈H₁₄ClNO₂ | CID 2761956 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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